An In-depth Technical Guide to the Chemical Properties of 3-Hydroxyacetaminophen

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Compound of Interest

Compound Name:	*3-Hydroxyacetaminophen*
CAS No.:	*37519-14-5*
Cat. No.:	*B1208919*

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Introduction

3-Hydroxyacetaminophen, a key metabolite of the widely used analgesic and antipyretic drug acetaminophen (paracetamol), is of significant interest to researchers in drug metabolism, toxicology, and pharmacology. Understanding its chemical properties is crucial for elucidating the metabolic pathways of acetaminophen and for assessing its potential physiological and toxicological effects. This technical guide provides a comprehensive overview of the known chemical properties of **3-Hydroxyacetaminophen**, including its physicochemical characteristics and metabolic context. Where experimental data is not available, this guide details the established methodologies for their determination.

Chemical Identity

Proper identification of a compound is the foundation of chemical research. The following table summarizes the key identifiers for **3-Hydroxyacetaminophen**.

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Identifier	Value	Citation
IUPAC Name	N-(3,4-dihydroxyphenyl)acetamide	[1]
Synonyms	3'-Hydroxyacetaminophen, AMAP, 3-hydroxy-paracetamol, 4-Acetylaminopyrocatechol, N-(3,4-Dihydroxyphenyl)acetamide	[2][3]
CAS Number	37519-14-5	[3]
Molecular Formula	$C_8H_9NO_3$	[1]
Molecular Weight	167.16 g/mol	[1]
Canonical SMILES	CC(=O)NC1=CC(=C(C=C1)O)O	[4]
InChI Key	IPFBMHOMTSBTSU-UHFFFAOYSA-N	[4]

Physicochemical Properties

The physicochemical properties of a drug metabolite are critical determinants of its absorption, distribution, metabolism, and excretion (ADME) profile. This section details the known and predicted properties of **3-Hydroxyacetaminophen**.

Quantitative Physicochemical Data

The following table summarizes the available quantitative physicochemical data for **3-Hydroxyacetaminophen**. It is important to note that experimentally determined values for pKa and aqueous solubility are not readily available in the current literature.

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Property	Value	Method	Citation
Melting Point	170-172 °C	Not Specified	[2]
XLogP3	1.2	Predicted	[1]
pKa	Data not available	-	
Aqueous Solubility	Data not available	-	
Solubility in Organic Solvents	Soluble in DMSO (≥ 2.33 mg/mL) and other organic solvent mixtures	Experimental	[5]

Experimental Protocols for Determination of Key Physicochemical Properties

Given the absence of experimental data for pKa and aqueous solubility, this section provides detailed, standard methodologies for their determination.

The pKa of a compound is a measure of its acidity and is crucial for predicting its ionization state at different physiological pH values. For a phenolic compound like **3-Hydroxyacetaminophen**, spectrophotometric methods are highly suitable.

Protocol: Spectrophotometric pKa Determination

- Preparation of Solutions:
  - Prepare a stock solution of **3-Hydroxyacetaminophen** in a suitable solvent (e.g., methanol or DMSO) at a known concentration.
  - Prepare a series of buffer solutions with a range of known pH values (e.g., from pH 2 to pH 12).
- Spectrophotometric Measurement:
  - For each pH buffer, add a small, constant volume of the **3-Hydroxyacetaminophen** stock solution to ensure the final concentration is within the linear range of the

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spectrophotometer.

- Record the UV-Vis absorbance spectrum of each solution over a relevant wavelength range (e.g., 200-400 nm). The phenolic nature of the compound should result in pH-dependent changes in the UV spectrum.

- Data Analysis:
  - Identify the wavelength(s) of maximum absorbance change as a function of pH.
  - Plot absorbance at these wavelengths against pH. The resulting data should fit a sigmoidal curve.
  - The pKa is the pH at the inflection point of the sigmoidal curve, which can be determined by fitting the data to the Henderson-Hasselbalch equation or by using appropriate software for non-linear regression analysis.[6][7]

LogP is a measure of a compound's lipophilicity, which influences its ability to cross biological membranes. The Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method is a common and reliable technique for determining LogP.

Protocol: LogP Determination by RP-HPLC

- System Setup:
  - Use a C18 reversed-phase HPLC column.
  - The mobile phase should consist of a mixture of an aqueous buffer (e.g., phosphate buffer at a pH where the compound is in its neutral form) and an organic modifier (e.g., methanol or acetonitrile).

- Calibration:
  - Inject a series of standard compounds with known LogP values that span the expected LogP of **3-Hydroxyacetaminophen**.
  - Determine the retention time (t_R_) for each standard.

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- Calculate the capacity factor (k') for each standard using the formula: k' = (t_R_ - t_0_) / t_0_, where t_0_ is the column dead time.
- Create a calibration curve by plotting the log(k') of the standards against their known LogP values. This should yield a linear relationship.[8][9]

- Sample Analysis:
  - Dissolve **3-Hydroxyacetaminophen** in the mobile phase and inject it into the HPLC system under the same conditions as the standards.
  - Determine the retention time and calculate the log(k') for **3-Hydroxyacetaminophen**.
- LogP Calculation:
  - Using the linear regression equation from the calibration curve, calculate the LogP of **3-Hydroxyacetaminophen** from its log(k') value.[8]

Aqueous solubility is a fundamental property that affects a drug's dissolution and absorption. The shake-flask method is the gold standard for determining thermodynamic solubility.

Protocol: Shake-Flask Method for Aqueous Solubility

- Sample Preparation:
  - Add an excess amount of solid **3-Hydroxyacetaminophen** to a known volume of purified water or a relevant aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) in a sealed, inert container (e.g., a glass vial).
- Equilibration:
  - Agitate the mixture at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
  - After equilibration, allow the undissolved solid to settle.

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- Carefully remove an aliquot of the supernatant, ensuring no solid particles are transferred. This can be achieved by centrifugation followed by filtration through a low-binding filter (e.g., 0.22 µm PVDF).

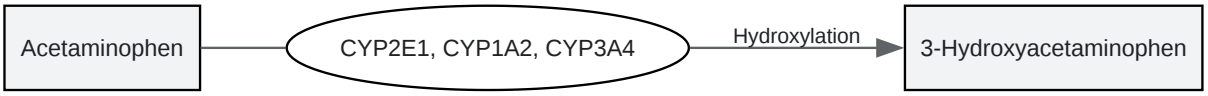
- Quantification:
  - Determine the concentration of **3-Hydroxyacetaminophen** in the filtered supernatant using a validated analytical method, such as UV-Vis spectrophotometry or HPLC with a standard calibration curve.

- Solubility Value:
  - The measured concentration represents the aqueous solubility of **3-Hydroxyacetaminophen** under the specified conditions.

Metabolic Pathway of 3-Hydroxyacetaminophen Formation

3-Hydroxyacetaminophen is a product of the phase I metabolism of acetaminophen, primarily mediated by the cytochrome P450 (CYP) enzyme system in the liver.[10][11][12] The formation of this metabolite is part of a complex network of biotransformation pathways.

The following diagram illustrates the enzymatic conversion of acetaminophen to **3-Hydroxyacetaminophen**.



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*Metabolic conversion of Acetaminophen to **3-Hydroxyacetaminophen**.*

This hydroxylation reaction is a minor pathway compared to the primary glucuronidation and sulfation of acetaminophen. However, it is significant as it represents one of the oxidative transformations that can lead to the formation of reactive metabolites.[13]

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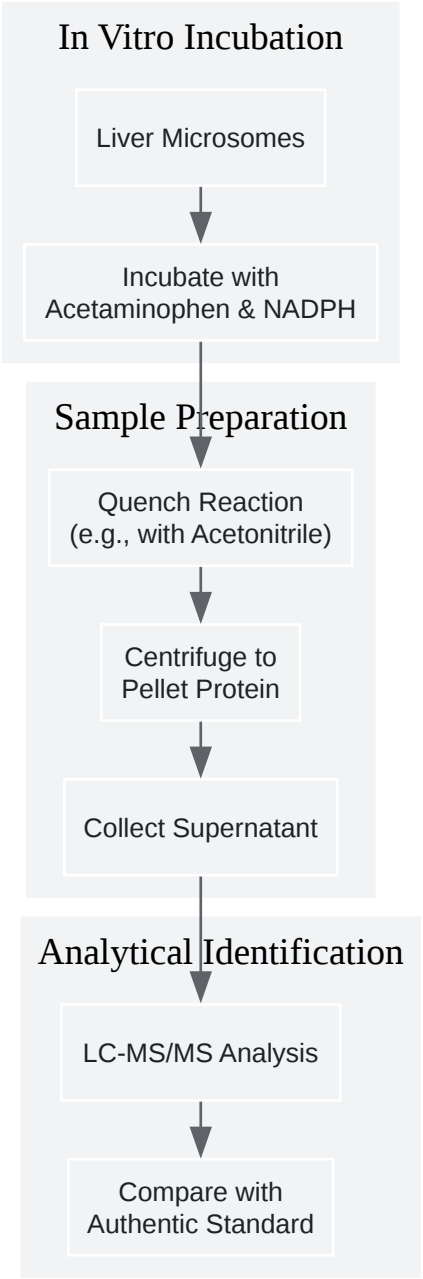
Experimental Workflow for Metabolite Identification

The identification of **3-Hydroxyacetaminophen** as a metabolite of acetaminophen typically involves in vitro or in vivo studies followed by analytical characterization. The following workflow outlines a general approach.



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*General workflow for the identification of **3-Hydroxyacetaminophen**.*

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This process allows for the confirmation of the metabolite's structure by comparing its chromatographic retention time and mass spectral fragmentation pattern with those of a synthesized authentic standard of **3-Hydroxyacetaminophen**.[14]

Conclusion

3-Hydroxyacetaminophen is a chemically defined metabolite of acetaminophen with established identifiers and some known physicochemical properties. While key experimental data such as its pKa and aqueous solubility are not currently well-documented, this guide provides robust, standard protocols for their determination. A thorough understanding of the chemical properties of **3-Hydroxyacetaminophen** is essential for advancing research into the metabolism and safety profile of its parent drug, acetaminophen. The methodologies and data presented herein serve as a valuable resource for researchers and professionals in the fields of drug development and toxicology.

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